

A Comparative Guide to Hydrogen Peroxide and Peracetic Acid for Sterilization

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Compound of Interest

Compound Name: *Persteril*

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The selection of an appropriate sterilization method is critical in research and pharmaceutical manufacturing to ensure the safety and efficacy of products. Among the chemical sterilants, hydrogen peroxide (H₂O₂) and peracetic acid (PAA) are two of the most prominent choices, particularly for heat-sensitive materials. This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the most suitable sterilant for specific applications.

Executive Summary

Both hydrogen peroxide and peracetic acid are potent oxidizing agents effective against a broad spectrum of microorganisms, including bacterial spores.^{[1][2][3]} Hydrogen peroxide is recognized for its environmental safety, decomposing into water and oxygen.^{[4][5]} Peracetic acid is known for its rapid action and efficacy in the presence of organic matter.^{[6][7]} The choice between the two often depends on factors such as material compatibility, cycle time requirements, and the nature of the items to be sterilized.

Mechanism of Action

Hydrogen Peroxide: Vaporized hydrogen peroxide (VHP) sterilization works by generating highly reactive hydroxyl free radicals.^{[8][9]} These free radicals disrupt essential cellular components of microorganisms, including proteins, lipids, and nucleic acids, leading to their inactivation.^{[8][9]}

Peracetic Acid: The antimicrobial activity of peracetic acid is also due to its strong oxidizing properties. It is thought to denature proteins, disrupt cell wall permeability, and oxidize sulfhydryl and sulfur bonds in proteins and enzymes.[\[6\]](#)[\[7\]](#)[\[10\]](#)

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Performance Comparison: Experimental Data

The following tables summarize quantitative data from various studies comparing the sterilization performance of hydrogen peroxide and peracetic acid.

Table 1: Sporicidal Efficacy and Cycle Times

Sterilant	Concentration	Test Organism	Exposure Time for Spore Inactivation	Reference
Vapor-phase Hydrogen Peroxide	33% (4.25 mL/m ³)	Bacillus stearotherophil us spores	90 minutes (empty isolator), 150 minutes (with standard load)	[4][5]
Peracetic Acid	3.5% (12.5 mL/m ³)	Bacillus stearotherophil us spores	90 minutes (empty isolator), 120 minutes (with standard load)	[4][5]
Peracetic Acid	1000 ppm	Bacillus atrophaeus spores	15 minutes	[6]
Hydrogen Peroxide	7%	Bacillus subtilis spores	Increased contact time required in presence of interfering substances	[11][12]
Peracetic Acid	500 to 10,000 ppm	Bacterial spores in suspension	15 seconds to 30 minutes	[7]

Table 2: General Microbicidal Activity

Sterilant	Target Microorganism	Effective Concentration	Contact Time	Reference
Peracetic Acid	Gram-positive and gram-negative bacteria, fungi, and yeasts	<100 ppm	<5 minutes	[7][10]
Peracetic Acid	Viruses	12-2250 ppm	Varies (e.g., 15 min for poliovirus)	[7]
Hydrogen Peroxide	Vegetative Bacteria	Bacteriostatic at concentrations >0.15 mmol/l	-	[1]

Experimental Protocols

Protocol 1: Isolator Sterilization Efficacy Test

This protocol is based on a study comparing vapor-phase hydrogen peroxide and peracetic acid for isolator sterilization.[4][5]

- Objective: To determine the time required for sterilization of an isolator with a standard load.
- Apparatus: A 0.8 m³ flexible transfer isolator.
- Sterilants:
 - 33% vapor-phase hydrogen peroxide (4.25 mL/m³).
 - 3.5% peracetic acid (12.5 mL/m³).
- Biological Indicator: Bacillus stearothermophilus spores placed at six critical locations within the isolator.
- Procedure:

- Place a standard load (e.g., glass bottles, sterile medical devices) inside the isolator.
- Position the biological indicators at predetermined challenging locations.
- Introduce the sterilant vapor into the isolator.
- Run sterilization cycles for varying durations (e.g., 60, 90, 120, 150, 180 minutes).
- After each cycle, retrieve the biological indicators under aseptic conditions.
- Incubate the biological indicators in a suitable culture medium at 55°C for 14 days.
- Observe for any growth, which indicates sterilization failure.
- Endpoint: The shortest exposure time at which no growth is observed in any of the biological indicators.

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Protocol 2: Suspension Test for Sporicidal Activity

This protocol is a generalized method for assessing the sporicidal efficacy of liquid sterilants.

- Objective: To determine the effectiveness of a sterilant against a known concentration of bacterial spores in suspension.

- Materials:
 - Sterilant solutions of hydrogen peroxide or peracetic acid at desired concentrations.
 - Suspension of a known concentration of bacterial spores (e.g., *Bacillus subtilis* at 10^5 or 10^7 CFU/mL).
 - Neutralizing solution to inactivate the sterilant.
 - Sterile culture plates and appropriate agar medium.
- Procedure:
 - Add a specific volume of the spore suspension to a predetermined volume of the sterilant solution.
 - Start a timer immediately upon mixing.
 - At specified time points, transfer an aliquot of the mixture to the neutralizing solution.
 - Plate serial dilutions of the neutralized suspension onto agar plates.
 - Incubate the plates under appropriate conditions.
 - Count the number of colony-forming units (CFUs) to determine the log reduction in viable spores.
- Endpoint: The concentration and contact time required to achieve a desired level of spore reduction (e.g., a 6-log reduction).

Material Compatibility and Safety

Hydrogen Peroxide: Generally considered to have good material compatibility. However, it can be corrosive to certain materials like copper, zinc, and brass.^[13] It is environmentally friendly but its lack of odor may be a safety concern as leaks are not easily detected.^{[4][5]}

Peracetic Acid: Can be more corrosive than hydrogen peroxide.^[14] It has a pungent, vinegar-like odor which can serve as a warning for exposure. It is also effective in the presence of

organic soil.[10]

Synergistic Effects

When used in combination, hydrogen peroxide and peracetic acid can exhibit a synergistic sporicidal effect.[15][16][17] Studies suggest that hydrogen peroxide may compromise the spore coat, allowing for better penetration of peracetic acid, which is largely responsible for the sporicidal activity of the combination.[15][16][17]

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Conclusion

Both hydrogen peroxide and peracetic acid are highly effective sterilants with distinct advantages and disadvantages.

- Hydrogen Peroxide is a suitable choice when environmental safety and material compatibility are primary concerns. However, it may require longer cycle times, especially in the presence of a load.[4][5]
- Peracetic Acid is favored for its rapid sterilization cycles and effectiveness in the presence of organic matter.[6][7] Its corrosive nature requires careful consideration of the materials to be sterilized.

The selection of the optimal sterilant should be based on a thorough evaluation of the specific application, including the materials to be sterilized, the required turnaround time, and the safety

protocols in place. For critical applications, a combination of the two may provide a synergistic effect, enhancing sporicidal efficacy.

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